Application Notes and Protocols: Sulfo-Cy5-Methyltetrazine for Single-Molecule Imaging

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Sulfo-Cy5-Methyltetrazine*
Cat. No.:	*B15557156*

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Introduction

Sulfo-Cy5-Methyltetrazine is a water-soluble, far-red fluorescent probe designed for highly specific and efficient labeling of biomolecules in aqueous environments.[1] This probe incorporates the well-characterized Cy5 fluorophore, known for its brightness and photostability, making it an excellent choice for demanding applications such as single-molecule fluorescence microscopy.[1][2] The key to its specificity lies in the methyltetrazine moiety, which participates in an exceptionally fast and selective bioorthogonal reaction with trans-cyclooctene (TCO) derivatives.[3][4][5][6] This inverse-electron-demand Diels-Alder (IEDDA) cycloaddition, often referred to as "click chemistry," proceeds rapidly under physiological conditions without the need for a catalyst, enabling the precise labeling of target molecules in complex biological samples.[4][5][7]

The sulfonated nature of Sulfo-Cy5 enhances its water solubility, preventing aggregation and improving its performance in biological buffers.[1] These properties, combined with the far-red spectral characteristics that minimize background autofluorescence from cellular components, make **Sulfo-Cy5-Methyltetrazine** a powerful tool for researchers in cell biology, neuroscience, and drug discovery for visualizing and tracking single molecules in live cells.[1][8]

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Principle of the Method

The labeling strategy using **Sulfo-Cy5-Methyltetrazine** is based on the highly efficient and bioorthogonal inverse-electron-demand Diels-Alder (IEDDA) reaction. This reaction occurs between the methyltetrazine group on the fluorescent probe and a trans-cyclooctene (TCO) group that has been incorporated into a biomolecule of interest, such as an antibody or a small molecule. The reaction is characterized by its exceptionally fast kinetics and high selectivity, allowing for covalent bond formation in the presence of a vast excess of other cellular components.[4][5] This two-step labeling approach provides a high degree of control and specificity for single-molecule imaging experiments.

Key Features

- High Selectivity: The tetrazine-TCO reaction is highly specific and does not interfere with native biological processes.[4]
- Fast Reaction Kinetics: The IEDDA reaction is one of the fastest bioorthogonal reactions, enabling rapid labeling of target molecules.[9][10]
- Excellent Photophysical Properties: The Cy5 core provides bright, far-red fluorescence with high photostability, ideal for single-molecule detection.[1]
- Enhanced Water Solubility: The sulfonate groups ensure high solubility in aqueous buffers, minimizing non-specific binding and aggregation.[1][11]
- Biocompatible: The reaction proceeds under physiological conditions (pH, temperature) without the need for cytotoxic catalysts.[4]

Applications

Sulfo-Cy5-Methyltetrazine is ideally suited for a range of single-molecule imaging applications, including:

- Single-particle tracking in live cells to study protein dynamics and trafficking.
- Super-resolution microscopy techniques such as dSTORM, leveraging the photoswitching properties of Cy5 in the presence of thiols.[2]

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- In vitro single-molecule FRET (smFRET) experiments to probe molecular conformations and interactions.[12]
- Visualizing protein-protein interactions at the single-molecule level.

Quantitative Data

The following tables summarize the key quantitative parameters for **Sulfo-Cy5-Methyltetrazine** and its application in labeling.

Table 1: Photophysical Properties of **Sulfo-Cy5-Methyltetrazine**

Property	Value	Reference
Excitation Maximum (λex)	~646-647 nm	[1][3][13]
Emission Maximum (λem)	~662-668 nm	[1][3]
Molar Extinction Coefficient	~250,000 $cm^{-1}M^{-1}$	[13]
Stokes Shift	~16 nm	[1]
Recommended Storage	-20°C, protected from light	[11][13]

Table 2: Recommended Reaction Conditions for TCO-Antibody Labeling

Parameter	Recommendation	Reference
Molar Excess of TCO-NHS Ester	10-20 fold over antibody	[10]
Reaction Buffer	1X PBS, pH 8.5-9.0	[14]
Reaction Time	1 hour	[10]
Temperature	Room Temperature	[10]

Table 3: Recommended Reaction Conditions for **Sulfo-Cy5-Methyltetrazine** Labeling

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Parameter	Recommendation	Reference
Molar Excess of Sulfo-Cy5-Methyltetrazine	1.5-3 fold over TCO-antibody	[10]
Reaction Buffer	1X PBS, pH 7.4	[9]
Reaction Time	30 minutes - 2 hours	[10]
Temperature	Room Temperature or 4°C	[10]

Experimental Protocols

Protocol 1: Preparation of TCO-Modified Antibody

This protocol describes the modification of an antibody with a TCO group using an NHS ester crosslinker.

- Prepare the Antibody:
  - Dissolve the antibody in 1X PBS, pH 7.2-7.4. If the antibody is in a buffer containing primary amines (e.g., Tris), it must be dialyzed against 1X PBS.
  - Adjust the pH of the antibody solution to 8.5-9.0 using 1 M sodium bicarbonate. The final antibody concentration should be at least 2 mg/mL.[14]
- Prepare the TCO-NHS Ester Stock Solution:
  - Immediately before use, dissolve the TCO-PEG-NHS ester in anhydrous DMSO to a concentration of 10 mM.[10]
- Labeling Reaction:
  - Add a 10- to 20-fold molar excess of the TCO-NHS ester stock solution to the antibody solution.[10]
  - Incubate the reaction for 1 hour at room temperature with gentle mixing.
- Purification of the TCO-Antibody:

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- Remove excess, unreacted TCO-NHS ester using a desalting column (e.g., Sephadex G-25) equilibrated with 1X PBS, pH 7.4.[14]
- Collect the protein fractions and determine the concentration using a protein assay (e.g., BCA) or by measuring the absorbance at 280 nm.

Protocol 2: Labeling of TCO-Modified Antibody with Sulfo-Cy5-Methyltetrazine

This protocol details the click chemistry reaction between the TCO-modified antibody and **Sulfo-Cy5-Methyltetrazine**.

- Prepare **Sulfo-Cy5-Methyltetrazine** Stock Solution:
  - Prepare a 1-10 mM stock solution of **Sulfo-Cy5-Methyltetrazine** in nuclease-free water or DMSO.
- Labeling Reaction:
  - Add a 1.5- to 3-fold molar excess of the **Sulfo-Cy5-Methyltetrazine** stock solution to the purified TCO-antibody.[10]
  - Incubate the reaction for 30 minutes to 2 hours at room temperature or 4°C with gentle mixing.[10]
- Purification of the Labeled Antibody:
  - Remove unreacted **Sulfo-Cy5-Methyltetrazine** using a desalting column equilibrated with 1X PBS, pH 7.4.
  - Collect the fractions containing the labeled antibody. The labeled antibody can be stored at 4°C for short-term storage or at -20°C for long-term storage.

Protocol 3: General Workflow for Single-Molecule Imaging

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This protocol provides a general workflow for preparing a sample for single-molecule imaging using Total Internal Reflection Fluorescence (TIRF) microscopy.

- Surface Passivation:
  - Clean glass coverslips thoroughly.
  - Passivate the surface to prevent non-specific binding of the labeled antibody. This can be achieved using methods such as PEGylation.
- Antibody Immobilization:
  - Immobilize the Sulfo-Cy5-labeled antibody onto the passivated surface. This can be done via specific interactions (e.g., biotin-streptavidin) or non-specific adsorption at very low concentrations.
- Sample Preparation for Imaging:
  - Wash the surface with imaging buffer to remove any unbound antibodies.
  - The imaging buffer should be optimized to enhance the photophysical properties of Cy5 and reduce photoblinking. A common imaging buffer includes an oxygen scavenging system (e.g., glucose oxidase and catalase) and a reducing agent (e.g., β-mercaptoethanol or Trolox).
- Image Acquisition:
  - Mount the coverslip on a TIRF microscope.
  - Excite the Sulfo-Cy5 fluorophore with a laser line close to its absorption maximum (e.g., 640 nm or 647 nm).
  - Collect the fluorescence emission using an appropriate filter set and a sensitive camera (e.g., EMCCD or sCMOS).
  - Acquire a time-series of images to observe the dynamics of single molecules.

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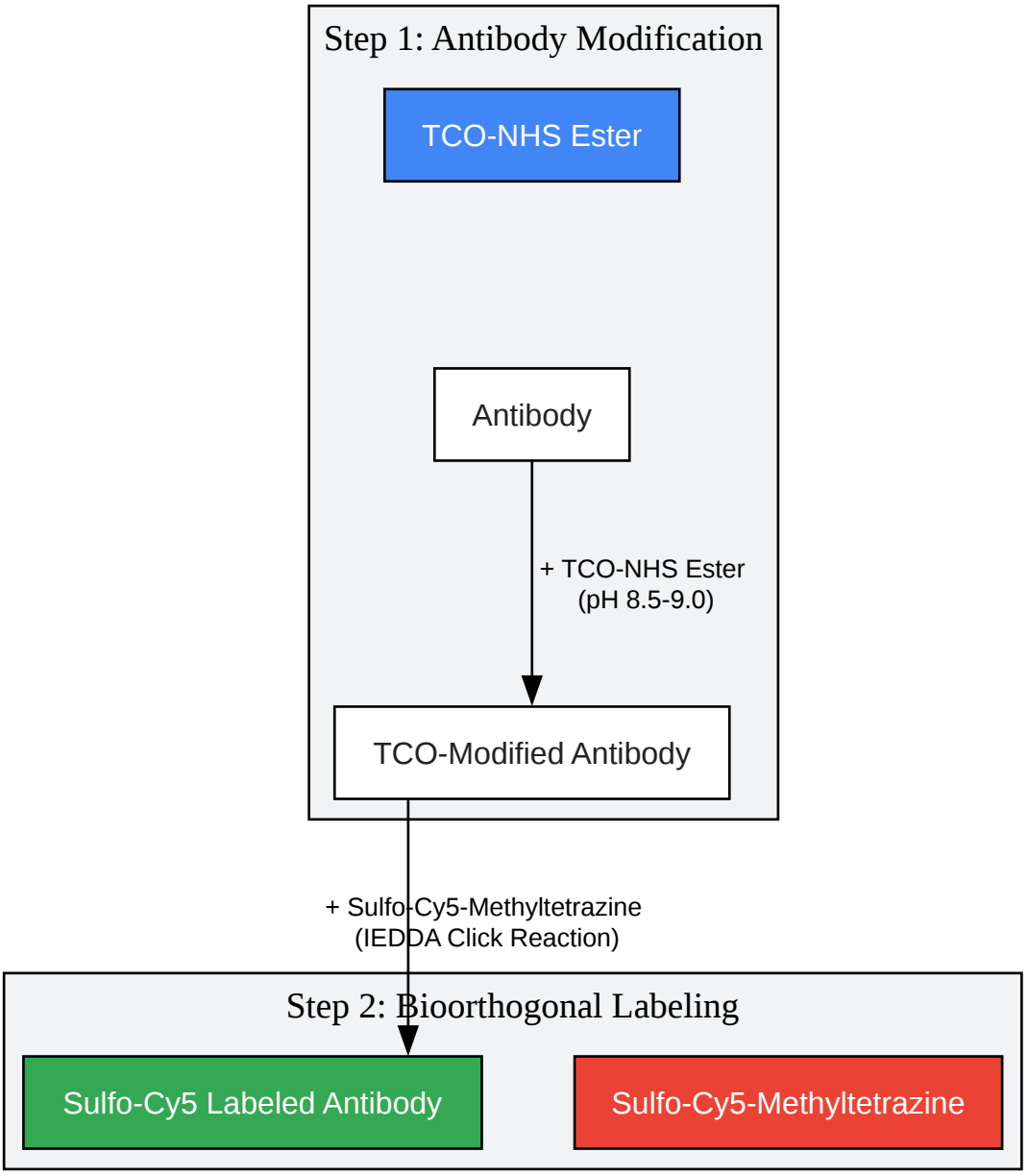
Visualizations



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Caption: Two-step labeling strategy for antibodies.

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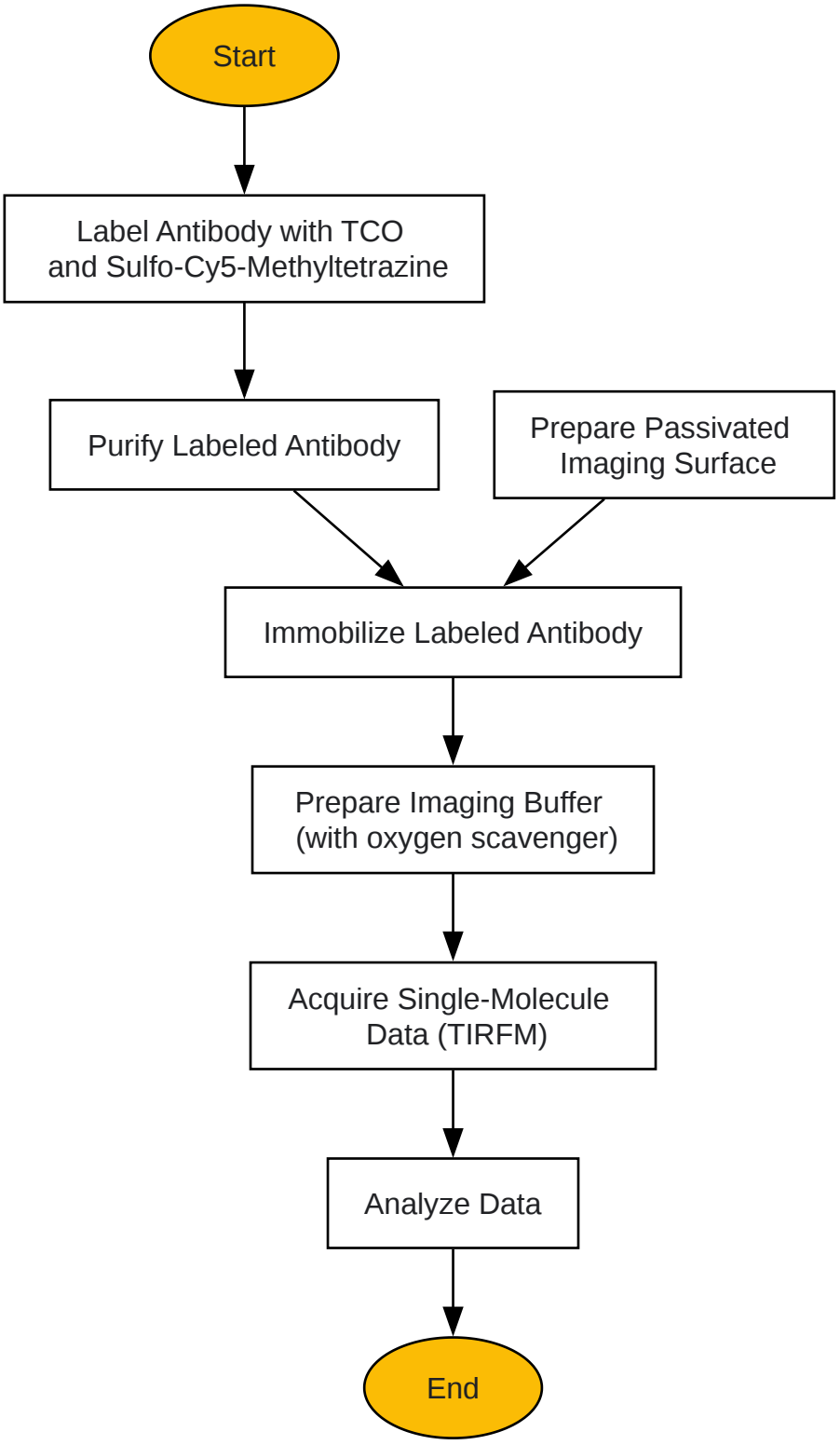

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Caption: Experimental workflow for single-molecule imaging.

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